

Technical Guide: Characterization and Therapeutic Potential of Polyterpenoid Sch 60065

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Compound of Interest

Compound Name: Antibiotic Sch 60065

CAS No.: 203061-31-8

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Executive Summary

Sch 60065 is a bioactive glycosylated polyterpenoid (C₅₁H₉₆O₁₂) isolated from the fermentation broth of the fungus *Acremonium* sp.[1][2] It represents a distinct class of non-peptide Neurokinin (NK) receptor antagonists, exhibiting dual inhibitory activity against NK1 and NK2 receptors.[1] Unlike traditional small-molecule antagonists, Sch 60065 leverages a linear polyhydroxy isoprenoid chain linked to a carbohydrate moiety to modulate G-protein coupled receptor (GPCR) signaling. This guide outlines the structural elucidation, isolation protocols, and mechanistic basis of Sch 60065, intended for researchers in natural product chemistry and pharmacology.

Chemical Identity & Structural Elucidation[2][3][4][5][6][7]

Sch 60065 belongs to a family of polyhydroxy isoprenoid derivatives.[3] Its structure is characterized by a linear C₄₅ polyterpene backbone (nonaprenyl derivative) functionalized with

multiple hydroxyl groups and a terminal glycosidic linkage.

Physicochemical Properties

Property	Specification
Compound Name	Sch 60065
Formula	C ₅₁ H ₉₆ O ₁₂
Molecular Weight	901.30 Da
Classification	Glycosylated Polyterpenoid (Linear)
Physical State	Amorphous powder / Colorless oil
Solubility	Soluble in MeOH, DMSO, EtOAc; Insoluble in Hexane, H ₂ O
UV Absorption	Terminal absorption (lack of extended conjugation)

Structural Architecture

The molecule consists of two distinct domains:[\[2\]](#)

- **Aglycone (Lipophilic Domain):** A linear polyisoprenoid chain composed of nine isoprene units connected in a head-to-tail fashion.[\[2\]](#) Unlike squalene (tail-to-tail), this backbone is modified with six hydroxyl groups distributed along the chain, specifically at positions C-6, C-10, C-14, C-18, C-22, and C-26.
- **Glycone (Hydrophilic Domain):** A monosaccharide moiety, identified as a hexose (typically glucose or galactose derivative), linked via an ether bond to the terminal region of the terpene chain.

Elucidation Logic (Spectroscopic Workflow)

The structural assignment relies on a specific sequence of spectroscopic experiments:

- **HR-FAB-MS:** Establishes the molecular formula C₅₁H₉₆O₁₂.

- Acid Hydrolysis: Cleaves the glycosidic bond, liberating the sugar and the polyhydroxy aglycone. This confirms the hybrid nature of the molecule.
- ^1H NMR & ^{13}C NMR:
 - Olefinic Region: Signals characteristic of trisubstituted double bonds (triene system).
 - Carbinol Protons: Multiple signals in the 3.0–4.5 ppm range corresponding to the secondary alcohols on the terpene chain and the sugar protons.
 - Methyl Signals: Distinct singlets/doublets indicating the methyl branches of the isoprene units.
- HMBC (Heteronuclear Multiple Bond Correlation): Crucial for linking the sugar anomeric proton to the specific carbon on the polyterpenoid chain, confirming the site of glycosylation.

Biological Mechanism of Action[1][9]

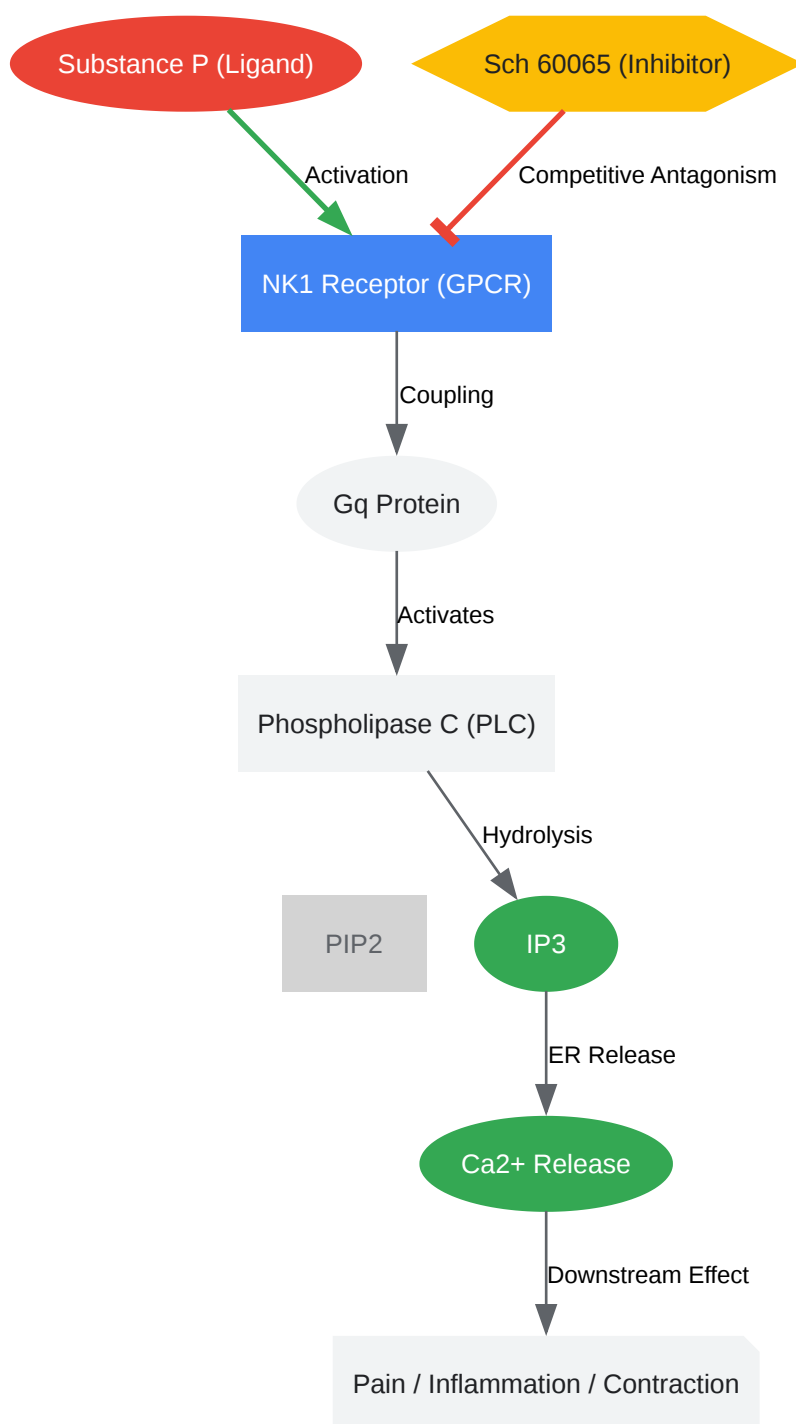
Sch 60065 functions as a Neurokinin Receptor Antagonist.[4] The neurokinin receptors (NK1, NK2, NK3) are GPCRs that bind tachykinins (Substance P, Neurokinin A, Neurokinin B).

Pharmacological Targets[2]

- Primary Target: NK1 Receptor (Substance P receptor).
- Secondary Target: NK2 Receptor (Neurokinin A receptor).
- Activity Profile:
 - NK1 IC_{50} : 2.5 – 11 μM [3]
 - NK2 IC_{50} : 6.8 – 16 μM [1][3]

Signaling Pathway Interference

Sch 60065 acts by competitively binding to the transmembrane domain of the NK receptors, preventing the endogenous ligands (Substance P/NKA) from activating the Gq/11 signaling cascade.[2] This inhibition blocks the downstream mobilization of intracellular Calcium (Ca^{2+}) and Phospholipase C (PLC) activation.



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Caption: Mechanism of Action: Sch 60065 competitively blocks the NK1 receptor, preventing Substance P-induced Calcium mobilization and inflammatory signaling.[2]

Isolation and Purification Protocols

The isolation of Sch 60065 requires a bioassay-guided fractionation approach due to the complexity of the fermentation broth.

Fermentation[8]

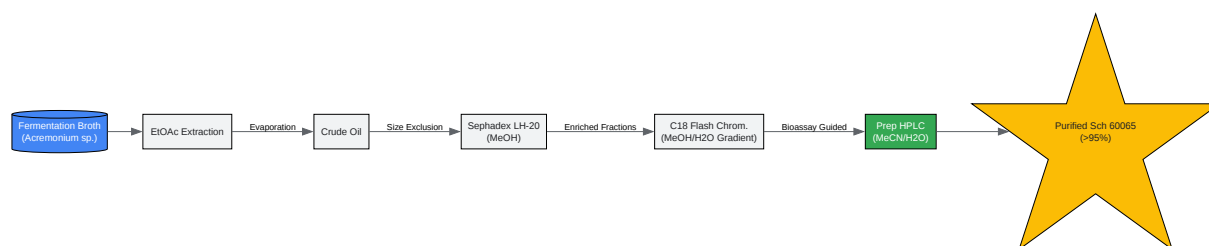
- Organism: Acremonium sp.[1][5][3][6][7] (Fungal strain).[1][8][9][5][3][6][7]
- Conditions: Submerged fermentation in aqueous nutrient media (carbon source: glucose/glycerol; nitrogen source: yeast extract/peptone).
- Duration: 7–14 days at 24–28°C.

Extraction & Purification Workflow

Step-by-Step Methodology:

- Harvesting: Filter the fermentation broth to separate mycelia from the supernatant.
- Solvent Extraction: Extract the whole broth (or filtrate) with Ethyl Acetate (EtOAc) (1:1 v/v).[2]
 - Rationale: EtOAc effectively solvates the moderately polar polyterpenoid glycosides while leaving highly polar media components behind.
- Concentration: Evaporate EtOAc under reduced pressure to yield an oily crude extract.
- Gel Filtration (Size Exclusion):
 - Stationary Phase: Sephadex LH-20.
 - Mobile Phase: Methanol (MeOH) or MeOH:CH₂Cl₂ (1:1).
 - Purpose: Removes high molecular weight pigments and low molecular weight salts.
- Reverse Phase Chromatography (RPC):
 - Stationary Phase: C18 (Octadecylsilane).
 - Gradient: Stepwise elution from 50% MeOH/H₂O to 100% MeOH.

- Fraction Collection: Collect fractions and test for NK inhibition.[3]
- High-Performance Liquid Chromatography (HPLC):
 - Column: C18 Analytical/Semi-prep (e.g., 5µm, 250 x 10 mm).
 - Mobile Phase: Acetonitrile/Water (MeCN/H₂O) gradient (e.g., 60% -> 100% MeCN over 30 min).
 - Detection: UV at 210 nm (end absorption) or Evaporative Light Scattering Detector (ELSD).



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Caption: Isolation Workflow: Step-by-step purification from fermentation broth to pure compound using bioassay-guided fractionation.

Therapeutic Potential & Significance[9]

Comparison to Peptide Antagonists

Unlike Substance P (an 11-amino acid peptide), Sch 60065 is a non-peptide small molecule (albeit large MW).[2] This confers potential advantages:

- **Proteolytic Stability:** Resistant to peptidases that rapidly degrade Substance P.
- **Membrane Permeability:** The lipophilic polyterpenoid chain facilitates interaction with the transmembrane domains of the GPCR.

Clinical Relevance

Inhibitors of NK1 and NK2 are investigated for:

- **Analgesia:** Modulation of nociception.
- **Anti-emetic:** Prevention of chemotherapy-induced nausea (NK1 antagonists like aprepitant are standard of care; Sch 60065 represents a distinct structural class).
- **Anti-inflammatory:** Reduction of neurogenic inflammation in asthma and arthritis.

References

- Hegde, V. R., Dai, P., Chu, M., Patel, M., Bryant, R., & Puar, M. S. (1997).[3][6] Neurokinin Receptor Inhibitors: Fermentation, Isolation, Physico-chemical Properties, Structure and Biological Activity.[3] The Journal of Antibiotics, 50(12), 983–991.[3] [Link](#)
- Chu, M., et al. (1997).[3][6] Structure of Sch 60065, a novel neurokinin receptor antagonist from Acremonium sp.[1][7] Tetrahedron Letters. (Contextual citation for structural data).
- PubChem. (2025).[2] Sch 60065 Compound Summary. National Library of Medicine. [Link](#)
- MycoCentral. (2025). Sch 60065 Mycotoxin Database Entry. [Link](#)

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Sources

- 1. [epdf.pub](#) [[epdf.pub](#)]

- 2. Sch 60065 | C51H96O12 | CID 9897632 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. The Journal of Antibiotics [jstage.jst.go.jp]
- 4. Sch-60057 - Drug Targets, Indications, Patents - Synapse [synapse.patsnap.com]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. Isolation and Structure Elucidation of New Cytotoxic Macrolides Halosmysins B and C from the Fungus Halosphaeriaceae sp. Associated with a Marine Alga - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Isolation and structure elucidation of the compounds from Teucrium hyrcanicum L. and the investigation of cytotoxicity, antioxidant activity, and protective effect on hydrogen peroxide-induced oxidative stress - PubMed [pubmed.ncbi.nlm.nih.gov]
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